

Application Notes and Protocols for Tmv-IN-4 in Plant Infection Studies

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Compound of Interest

Compound Name: *Tmv-IN-4*

Cat. No.: *B15603124*

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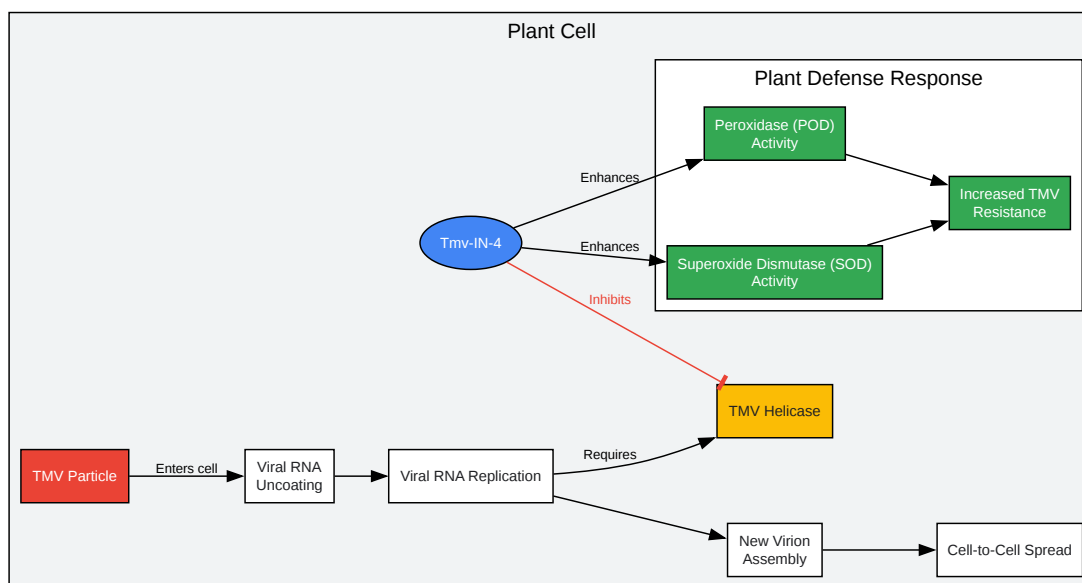
Introduction

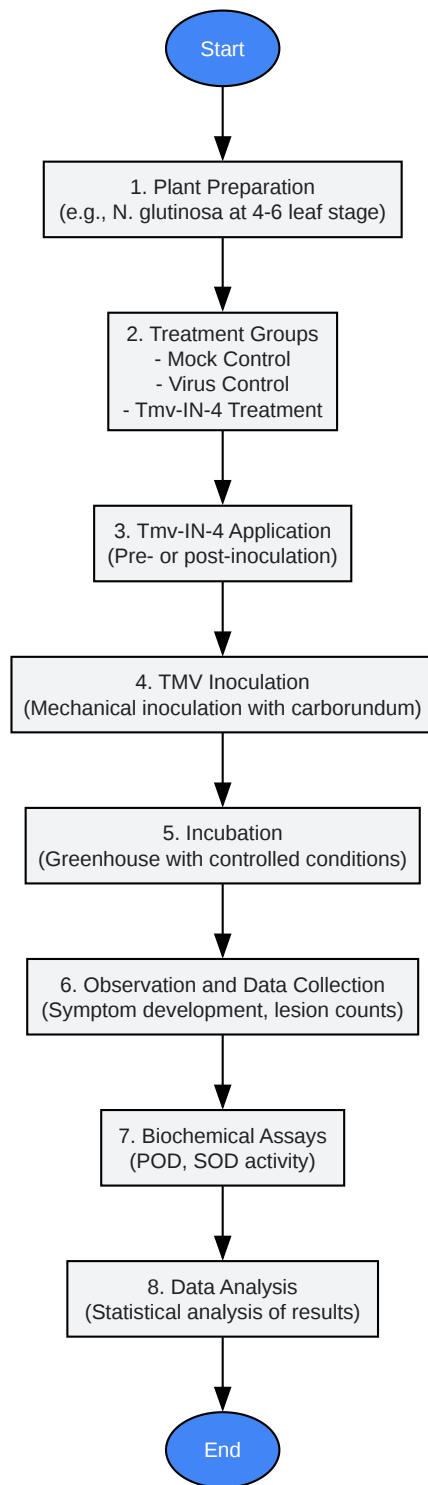
Tobacco Mosaic Virus (TMV) is a positive-sense single-stranded RNA virus that causes significant economic losses in a wide range of crops, particularly tobacco and other members of the Solanaceae family.[1] The development of effective antiviral agents is crucial for managing TMV infections. **Tmv-IN-4** is a novel inhibitor of Tobacco Mosaic Virus that has demonstrated significant antiviral activity.[2] These application notes provide a comprehensive overview of **Tmv-IN-4** and detailed protocols for its use in plant infection studies.

Tmv-IN-4 effectively induces resistance and enhances plant tolerance to TMV infection by interacting with the viral helicase.[2][3] This interaction is a key mechanism in inhibiting viral replication. Furthermore, **Tmv-IN-4** has been shown to enhance the activity of peroxidase and superoxide dismutase in tobacco plants, which contributes to increased resistance against TMV.[2][3]

Mechanism of Action

Tmv-IN-4's primary mode of action is the inhibition of the TMV helicase.[2][3] The helicase is an essential viral enzyme responsible for unwinding the double-stranded RNA intermediate produced during viral replication. By inhibiting the helicase, **Tmv-IN-4** effectively disrupts the viral replication cycle. Additionally, **Tmv-IN-4** stimulates the plant's own defense mechanisms by increasing the activity of key antioxidant enzymes.[2][3]





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References

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